

An In-depth Technical Guide to 3-Nitrosalicylic Acid Monohydrate

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Compound of Interest

Compound Name: 3-Nitrosalicylic acid

Cat. No.: B120594

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of **3-Nitrosalicylic acid** monohydrate, a significant compound in various chemical and pharmaceutical applications. This document details its physicochemical characteristics, spectral data, synthesis, and safety information, presenting quantitative data in structured tables and outlining key experimental methodologies.

Physicochemical Properties

3-Nitrosalicylic acid is an aromatic compound that can exist in both anhydrous and monohydrate forms. The monohydrate is characterized by the presence of one molecule of water per molecule of **3-nitrosalicylic acid**.

Table 1: General and Physicochemical Properties

Property	3-Nitrosalicylic Acid	3-Nitrosalicylic Acid Monohydrate
Synonyms	2-Hydroxy-3-nitrobenzoic acid, 3-Nitro-o-hydroxybenzoic acid	2-Hydroxy-3-nitrobenzoic acid hydrate
CAS Number	85-38-1[1]	6035-14-9
Molecular Formula	C ₇ H ₅ NO ₅ [1]	C ₇ H ₇ NO ₆
Molecular Weight	183.12 g/mol [1]	201.13 g/mol
Appearance	Yellow crystalline solid[2]	Yellowish crystals[1]
Melting Point	142-147 °C[3][4][5], 148 °C (anhydrous)[1], 228 °C[2]	123 °C[1]
Boiling Point	316.77 °C (estimate)[6], 390.00 °C[2]	Not available
Density	1.63 g/cm ³ [2]	Not available
pKa	1.87 (at 25 °C)[7][8]	Not available

Note on Melting Point Discrepancy: There is a notable variation in the reported melting points for anhydrous **3-Nitrosalicylic acid**. Values range from 142-147 °C to as high as 228 °C. This discrepancy may be attributed to different crystalline forms or impurities. The melting point of the monohydrate is reported to be 123 °C, after which it may lose water to form the anhydrous version, which then melts at a higher temperature.[1]

Table 2: Solubility Data

Solvent	Solubility
Water	Slightly soluble[1], 1.3 g/L (at 16 °C)[7]
Ethanol	Freely soluble[1]
Methanol	Soluble[9]
Benzene	Freely soluble[1]
Chloroform	Freely soluble[1]
Ether	Freely soluble[1]
Acetone	Soluble
DMSO	Sparingly soluble[7][8]

Spectral Properties

The spectral data are crucial for the identification and characterization of **3-Nitrosalicylic acid**.

Table 3: Spectral Data

Technique	Data
UV-Vis Spectroscopy	A related compound, 3-Amino-5-nitrosalicylic acid, strongly absorbs light at 540 nm. [10] Specific data for 3-Nitrosalicylic acid is not readily available.
Infrared (IR) Spectroscopy	Key absorptions are expected for O-H (hydroxyl and carboxylic acid), C=O (carboxylic acid), C=C (aromatic), and N-O (nitro group) stretching vibrations. [9]
^1H NMR Spectroscopy	In DMSO- d_6 , characteristic peaks are observed at approximately δ 8.18 (d), 8.14 (d), 7.10 (t), and 6.73 (d) ppm, with coupling constants $J(\text{A,B})=1.9\text{Hz}$ and $J(\text{A,C})=J(\text{B,C})=7.9\text{Hz}$. [11]
^{13}C NMR Spectroscopy	Data for the sodium salt in D_2O is available. [12] Specific peak assignments for the free acid are not detailed in the available literature.

Experimental Protocols

Synthesis of 3-Nitrosalicylic Acid

Several methods for the synthesis of **3-Nitrosalicylic acid** have been reported. Below are two representative protocols.

Protocol 1: Nitration with Nitric and Sulfuric Acids

This is a traditional method for the nitration of salicylic acid.

Methodology:

- Dissolve salicylic acid in concentrated sulfuric acid.
- Cool the mixture in an ice bath.

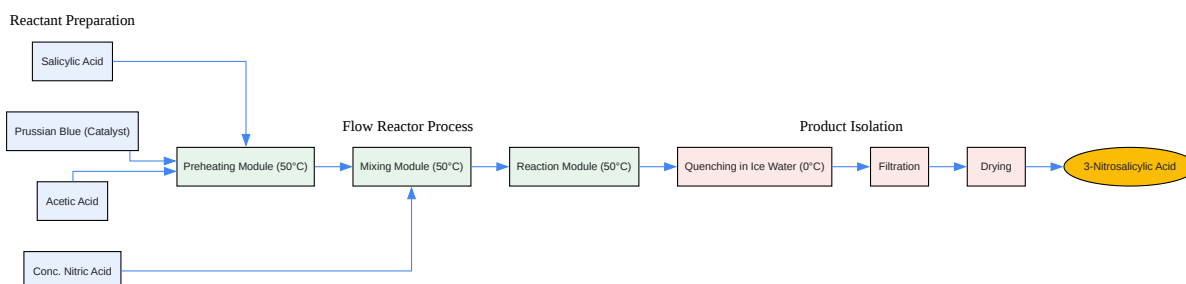
- Slowly add a mixture of concentrated nitric acid and concentrated sulfuric acid dropwise while maintaining a low temperature.
- After the addition is complete, allow the reaction to proceed at room temperature.
- Pour the reaction mixture onto crushed ice to precipitate the product.
- Filter the crude product, wash with cold water, and recrystallize from a suitable solvent like water or ethanol.^[1]

Protocol 2: High-Yield Synthesis in a Flow Reactor

This modern approach offers high regioselectivity and yield.

Methodology:

- Prepare two separate solutions:
 - Solution A: Salicylic acid and Prussian blue in 99% acetic acid.
 - Solution B: Concentrated nitric acid (65%).
- Preheat Solution A to 50 °C in a preheating module using a metering pump.
- Simultaneously feed both solutions into a mixing module maintained at 50 °C for 1 minute.
- Transfer the mixture to a reaction module at 50 °C for a residence time of 1 minute.
- Collect the product by pouring the reaction mixture into ice water with stirring for 1 hour at 0 °C.
- Filter the precipitated solid and dry to obtain **3-Nitrosalicylic acid** with high purity and yield (99.8%).^[13]



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Caption: Synthesis of **3-Nitrosalicylic acid** via a flow reactor.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

A validated HPLC method has been developed for the separation of **3-Nitrosalicylic acid** from related compounds such as 4-aminophenol, phenol, and mesalamine.[14]

Methodology:

- Column: C18, end-capped (250 x 4.6 mm, 5 µm particle size).[14]
- Mobile Phase: A mixture of a buffer solution and an organic modifier (e.g., 60/40 v/v). The buffer consists of 5 mM octane-1-sulfonic acid sodium salt in water, with the pH adjusted to 2.70 with orthophosphoric acid.[14]
- Flow Rate: Isocratic elution at a constant flow rate.

- Temperature: Ambient (approximately 25 °C).[14]
- Detection: UV-Vis detection at 210 nm.[14]
- Run Time: Approximately 6 minutes.[14]

This method demonstrates good resolution and peak shape for the separation and quantification of **3-Nitrosalicylic acid**. [14]

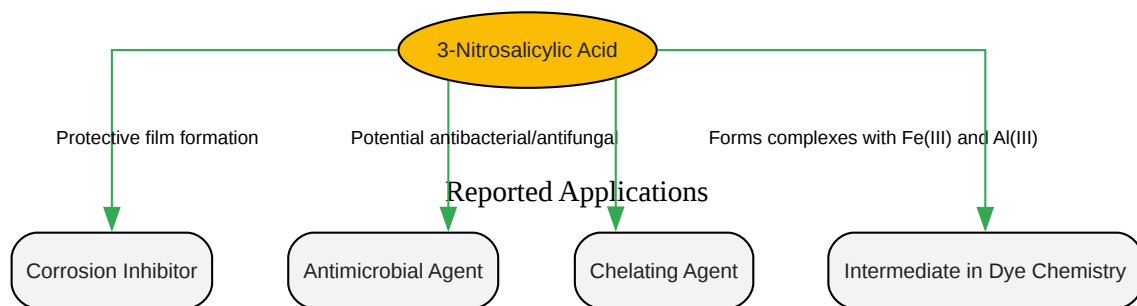
Biological Activity and Toxicology

Biological Activity

The primary reported biological activities of **3-Nitrosalicylic acid** are as a corrosion inhibitor and a potential antimicrobial agent.[15]

- Corrosion Inhibitor: It can be used as a supporting electrolyte for the electrodeposition of protective polypyrrole films on metals. The mechanism involves the formation of a protective layer that shields the metal surface from corrosive agents.
- Antimicrobial Activity: While its parent compound, salicylic acid, and its derivatives are known for their antibacterial properties, the specific mechanism of action for **3-Nitrosalicylic acid** is not well-documented.[16]
- Chelating Agent: It has been investigated as a ligand for the synthesis of iron and aluminum complexes for potential therapeutic applications.[15]

No specific signaling pathways involving **3-Nitrosalicylic acid** have been identified in the current literature.



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Caption: Reported applications of **3-Nitrosalicylic acid**.

Toxicology and Safety

Table 4: Toxicological and Safety Data

Parameter	Data
Acute Toxicity	Oral-rat LDLo: 500 mg/kg.[17] No other specific LD50 or LC50 data is readily available.
Skin Corrosion/Irritation	Causes skin irritation.[9]
Eye Damage/Irritation	Causes serious eye irritation.[9]
Respiratory Sensitization	May cause respiratory irritation.[6]
Carcinogenicity	Not classified as a carcinogen by IARC or NTP. [17]
Handling Precautions	Wear protective gloves, eye protection, and a dust mask.[5] Use in a well-ventilated area and avoid breathing dust. Wash hands thoroughly after handling.

In conclusion, **3-Nitrosalicylic acid** monohydrate is a compound with distinct physicochemical properties and several industrial and research applications. Proper handling and safety

precautions are necessary due to its irritant nature. Further research is warranted to fully elucidate its biological mechanisms of action and to resolve the discrepancies in its reported physical constants.

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